

Application Notes and Protocols: Measuring Lck Autophosphorylation in Response to Inhibitors

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Compound of Interest

Compound Name: *Lck Inhibitor*

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Introduction

Lymphocyte-specific protein tyrosine kinase (Lck) is a critical enzyme in the T-cell receptor (TCR) signaling pathway, playing a pivotal role in T-cell activation and immune responses.[\[1\]](#)[\[2\]](#) Lck is a member of the Src family of non-receptor tyrosine kinases.[\[3\]](#) Its activity is tightly regulated, primarily through phosphorylation at two key tyrosine residues: autophosphorylation at Tyr394 in the activation loop leads to kinase activation, while phosphorylation at Tyr505 by C-terminal Src kinase (Csk) results in an inactive conformation.[\[1\]](#)[\[4\]](#)

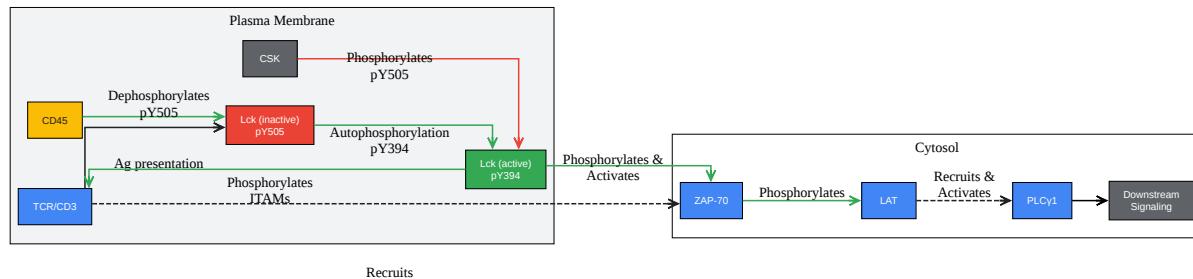
Dysregulation of Lck activity is implicated in various autoimmune diseases and cancers, making it a prime target for therapeutic intervention.[\[2\]](#)[\[3\]](#) The development of specific **Lck inhibitors** is a significant area of research in drug discovery. A crucial step in this process is the accurate measurement of Lck autophosphorylation as a direct indicator of its activation state and the efficacy of potential inhibitors.

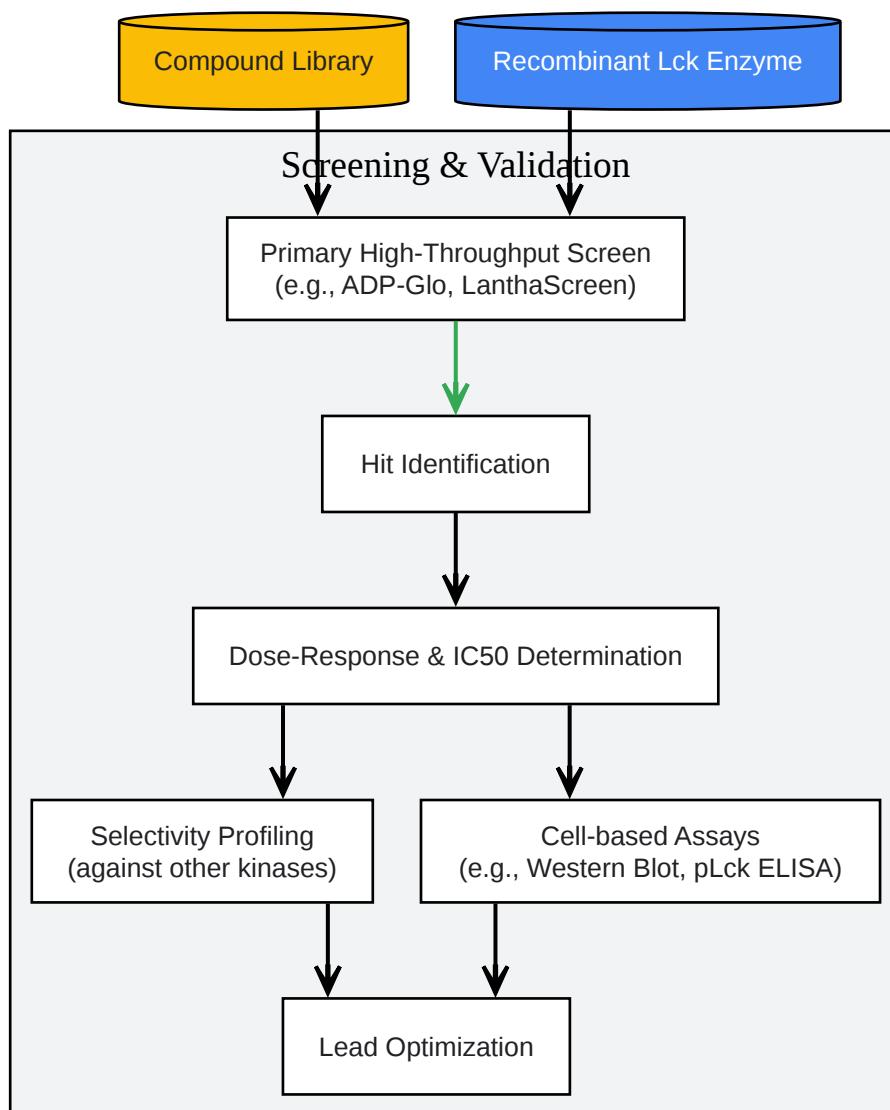
These application notes provide detailed protocols for measuring Lck autophosphorylation in response to inhibitors using common laboratory techniques.

Lck Signaling Pathway

The activation of Lck is an early and essential event in the TCR signaling cascade. Upon T-cell stimulation, Lck is recruited to the TCR complex and phosphorylates the immunoreceptor

tyrosine-based activation motifs (ITAMs) within the CD3 and ζ -chains. This initiates a signaling cascade involving the recruitment and activation of ZAP-70, leading to downstream signaling events that ultimately result in T-cell proliferation, differentiation, and cytokine production.[2]





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